

Safe handling and storage procedures for 2-Cyano-5-fluoropyridine

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Compound of Interest

Compound Name: 2-Cyano-5-fluoropyridine

Cat. No.: B1312635

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Application Notes and Protocols for 2-Cyano-5-fluoropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Cyano-5-fluoropyridine** (CAS No. 327056-62-2). Adherence to these protocols is crucial to minimize risks and ensure a safe laboratory environment.

Hazard Summary

2-Cyano-5-fluoropyridine is classified as a hazardous substance. It is harmful if swallowed, causes serious eye damage, and is toxic to aquatic life.^{[1][2][3]} Proper personal protective equipment (PPE) and engineering controls must be utilized at all times.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for **2-Cyano-5-fluoropyridine**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	327056-62-2	[1] [2] [4] [5]
Molecular Formula	C ₆ H ₃ FN ₂	[1] [5]
Molecular Weight	122.10 g/mol	[1] [2] [5]
Appearance	Solid	[1] [2]
Melting Point	35-41 °C	[1] [2]
Flash Point	98.9 °C (210.0 °F)	[1] [2]

Table 2: Hazard Identification and Classifications

Hazard Classification	Code	Description	Reference
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed	[1] [2] [6]
Serious Eye Damage (Category 1)	H318	Causes serious eye damage	[1] [2] [3]
Skin Irritation (Category 2)	H315	Causes skin irritation	[3]
Respiratory Irritation (Category 3)	H335	May cause respiratory irritation	[3]
Acute Aquatic Toxicity (Category 1)	H400	Very toxic to aquatic life	[1] [2]

Experimental Protocols

Personal Protective Equipment (PPE)

All personnel handling **2-Cyano-5-fluoropyridine** must wear the following PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).

- Eye Protection: Safety glasses with side shields or chemical safety goggles.[1][2][4]
- Lab Coat: A standard laboratory coat must be worn and buttoned.
- Respiratory Protection: For operations that may generate dust, a dust mask (e.g., N95) is required.[1][2]

Engineering Controls

- Fume Hood: All weighing and handling of **2-Cyano-5-fluoropyridine** powder should be conducted in a certified chemical fume hood to avoid inhalation.
- Safety Shower and Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[4][7]

Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the fume hood is functioning properly.
- Weighing:
 - Perform all weighing operations within a chemical fume hood.
 - Use a tared, sealed container to minimize exposure.
 - Clean any spills on the balance immediately with a damp cloth, followed by a dry one. Dispose of the cleaning materials as hazardous waste.
- Dissolving:
 - Add the solid **2-Cyano-5-fluoropyridine** to the solvent slowly.
 - Keep the container covered as much as possible during dissolution.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling is complete.[4][6]

- Decontaminate all surfaces and equipment used.

Storage Protocol

- Container: Keep the container tightly closed.[4]
- Location: Store in a cool, dry, and well-ventilated area.[4][8]
- Incompatibilities: Store away from strong oxidizing agents.[7][8]
- Security: For larger quantities, consider storing in a locked cabinet.[7]

Spill and Waste Disposal Protocol

- Spill Response:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - For small spills, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a sealed container for disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Waste Disposal:
 - Dispose of all waste materials (including contaminated PPE) in accordance with local, state, and federal regulations for hazardous waste.[4]

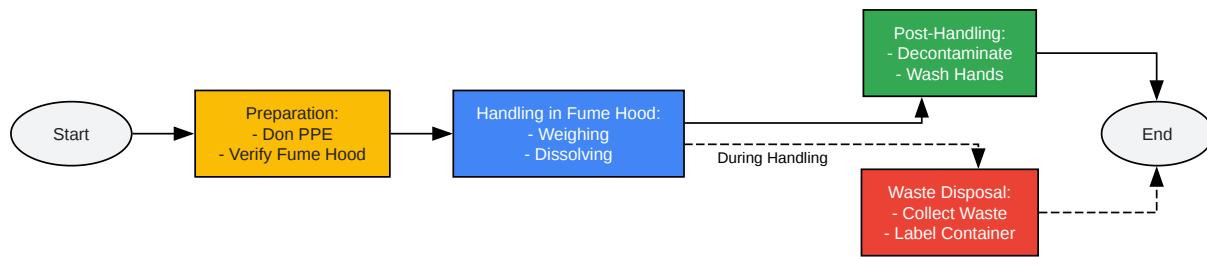
First Aid Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[4]

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a poison control center or seek immediate medical attention.[4][6]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[4]

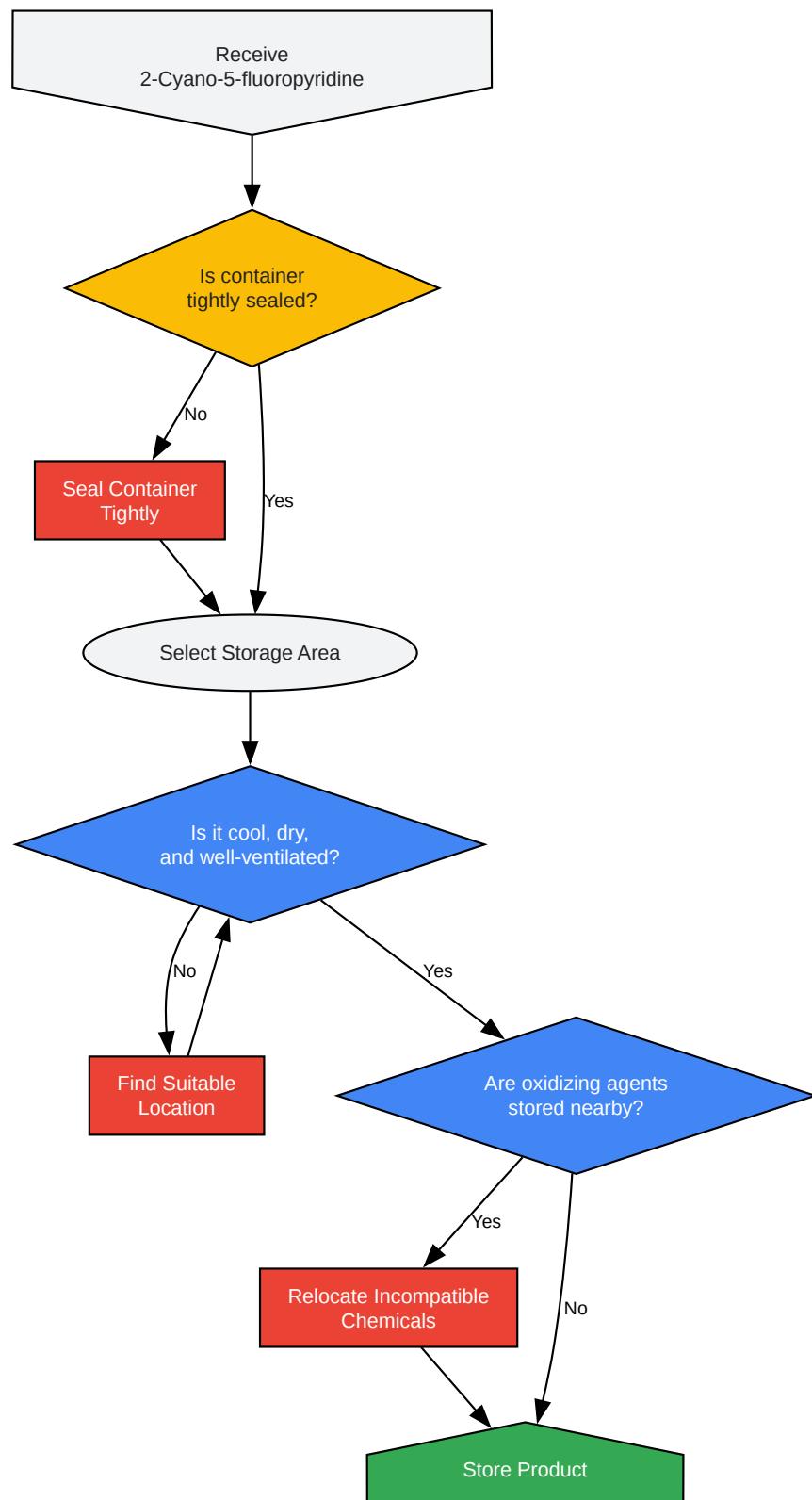
Visual Workflow and Logic Diagrams

The following diagrams illustrate the safe handling workflow and storage decision logic for **2-Cyano-5-fluoropyridine**.



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Caption: Safe handling workflow for **2-Cyano-5-fluoropyridine**.

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Caption: Storage decision logic for **2-Cyano-5-fluoropyridine**.

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